

An In-depth Technical Guide to Octalene: A Chemical Perspective

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Compound of Interest

Compound Name: Octalene

Cat. No.: B1200738

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the discovery and known properties of **Octalene**. It is important to note at the outset that, based on publicly available scientific literature, **Octalene** is a polycyclic aromatic hydrocarbon of theoretical and chemical interest. There is currently no evidence to suggest its involvement in biological signaling pathways or its application in drug development. The information presented herein is based on its chemical characteristics.

Discovery and History

Octalene is a polycyclic hydrocarbon with the chemical formula $C_{14}H_{12}$. It is composed of two fused cyclooctatetraene rings.^[1] Theoretical studies on **Octalene** have explored its planar and nonplanar structures, as well as the isomerization reactions between its nonplanar forms.^[2] Much of the interest in **Octalene** from a chemical standpoint revolves around its electronic structure and its ability to form anions.

Chemical and Physical Properties

The fundamental properties of **Octalene** are summarized in the table below. This data is compiled from various chemical databases and publications.

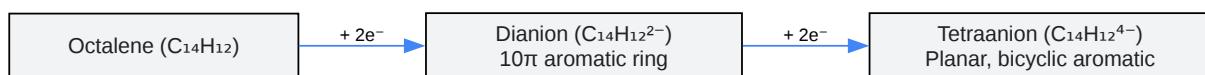
Property	Value	Source
Chemical Formula	$C_{14}H_{12}$	[1][3][4]
Molar Mass	$180.250 \text{ g}\cdot\text{mol}^{-1}$	[1][3]
CAS Number	257-55-6	[1][3][4]
IUPAC Name	Octalene	[1][3]
Appearance	Not specified in literature	
Solubility	Not specified in literature	

Electronic Structure and Aromaticity

A significant aspect of **Octalene**'s chemistry is its capacity to be reduced to form a dianion ($C_{14}H_{12}^{2-}$) and a tetraanion ($C_{14}H_{12}^{4-}$).^[1] This property is of theoretical interest in the study of aromaticity.

- Dianion: The dianion of **Octalene** accommodates its two additional electrons in one of the eight-membered rings. This results in that ring having 10π -electrons, conforming to Hückel's rule for aromaticity ($4n+2 \pi$ -electrons, where $n=2$). This is analogous to the dianion of cyclooctatetraene.^[1]
- Tetraanion: In the tetraanion, with 18π -electrons, both rings gain aromatic character, each effectively having access to 10π -electrons. This leads to a planar, bicyclic aromatic structure similar to naphthalene.^[1]

The reduction of **Octalene** to its anionic forms can be represented by the following logical relationship:



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Reduction of **Octalene** to its dianion and tetraanion.

Experimental Protocols

The available literature on **Octalene** is primarily theoretical. Detailed experimental protocols for its synthesis or for the specific reduction processes to its anions are not extensively published in readily accessible sources. The primary methods cited for studying **Octalene** and its anions involve chemical reduction, for example, using lithium metal.[\[1\]](#)

General Protocol for Reduction of Aromatic Hydrocarbons (Illustrative):

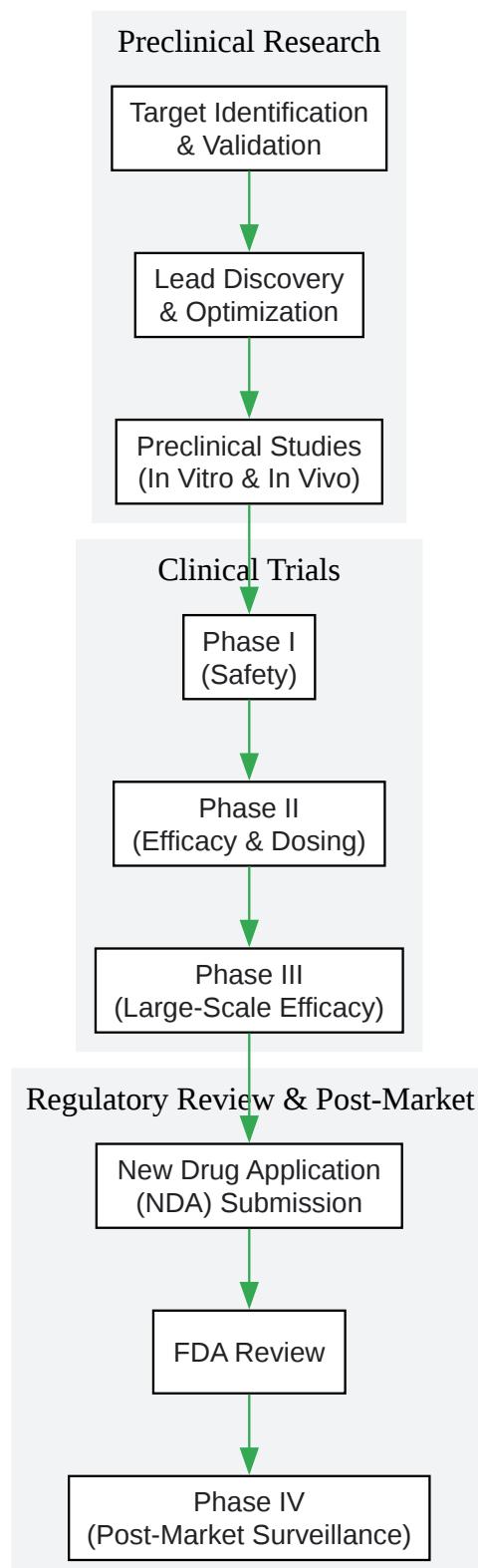
Disclaimer: This is a generalized protocol and has not been specifically validated for **Octalene**. It is for illustrative purposes only.

- Preparation of Reactants: Under an inert atmosphere (e.g., argon or nitrogen), a solution of **Octalene** in a suitable aprotic solvent (e.g., tetrahydrofuran) is prepared.
- Reduction: A stoichiometric amount of a reducing agent, such as an alkali metal (e.g., lithium), is added to the solution.
- Reaction Monitoring: The progress of the reaction can be monitored by spectroscopic methods, such as NMR or UV-Vis spectroscopy, to observe the formation of the anionic species.
- Characterization: Upon completion of the reaction, the resulting anionic species can be characterized using various spectroscopic and crystallographic techniques.

Status in Drug Development

A thorough review of scientific databases and literature reveals no publications or patents linking **Octalene** to drug discovery or development. There is no information on its biological activity, mechanism of action, or any associated signaling pathways. Therefore, at present, **Octalene** is a compound of interest to theoretical and synthetic chemists, and not a candidate for pharmaceutical development.

The following workflow illustrates the typical high-level process for drug discovery and development, a process for which **Octalene** has not been a subject of investigation.



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A generalized workflow for drug discovery and development.

Conclusion

Octalene is a fascinating molecule from a chemical structure and bonding perspective. Its ability to form stable dianions and tetraanions with aromatic characteristics has been a subject of theoretical study. However, for the audience of researchers, scientists, and drug development professionals, it is crucial to understand that there is no current body of research to support any biological or pharmaceutical application of this compound. Future investigations could, in principle, explore the biological effects of **Octalene** and its derivatives, but as of now, it remains a subject of purely chemical inquiry.

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References

- 1. Octalene - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Octalene | C14H12 | CID 136075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Octalene [webbook.nist.gov]
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